

Nioxime (CAS 492-99-9): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties, experimental protocols, and key applications of **Nioxime** (CAS 492-99-9). **Nioxime**, also known as 1,2-Cyclohexanedione dioxime, is a versatile organic compound widely recognized for its utility as a chelating agent in analytical chemistry, particularly for the determination of nickel and palladium.[1][2]

Core Properties of Nioxime

Nioxime is a white to beige or pale brown crystalline powder.[3][4] Its core chemical and physical properties are summarized in the table below, providing a comprehensive reference for laboratory use.



Property	Value	Reference(s)
IUPAC Name	(1E,2E)-Cyclohexane-1,2- dione dioxime	[1]
CAS Number	492-99-9	[1]
Molecular Formula	C ₆ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	142.16 g/mol	[1]
Melting Point	188-192 °C	[3]
Boiling Point	339.0 ± 25.0 °C at 760 mmHg	[3]
Solubility	Soluble in alcohol and water.	[3][5]
Appearance	White to beige to brown crystalline powder or needles.	[3][4]
Purity	≥ 98%	

Experimental Protocols

Detailed methodologies for the synthesis of **Nioxime** and its application in the gravimetric determination of nickel are outlined below. These protocols are based on established chemical principles for oxime synthesis and metal chelation.

Synthesis of Nioxime

The synthesis of **Nioxime** typically involves the reaction of 1,2-cyclohexanedione with hydroxylamine. The following is a representative protocol.

Materials:

- 1,2-Cyclohexanedione
- Hydroxylamine hydrochloride (NH2OH·HCl)
- Sodium acetate (CH₃COONa)

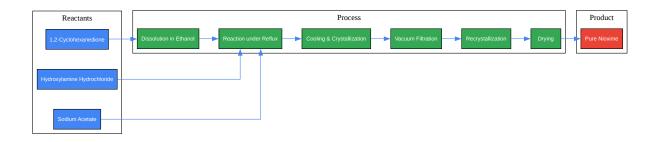


- Ethanol
- Water
- Stirring apparatus
- Reflux condenser
- Filtration apparatus (Büchner funnel)
- Recrystallization solvents (e.g., ethanol/water mixture)

Procedure:

- Dissolve 1,2-cyclohexanedione in ethanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- In a separate beaker, prepare an aqueous solution of hydroxylamine hydrochloride and sodium acetate.
- Add the hydroxylamine hydrochloride and sodium acetate solution to the stirred solution of 1,2-cyclohexanedione.
- Heat the mixture to reflux for a specified period to ensure the complete formation of the dioxime.
- After reflux, cool the reaction mixture to room temperature and then further in an ice bath to induce crystallization of the Nioxime product.
- Collect the crude **Nioxime** crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with cold water to remove any unreacted starting materials and salts.
- Purify the crude product by recrystallization from a suitable solvent system, such as an ethanol-water mixture, to obtain pure Nioxime crystals.
- Dry the purified crystals in a desiccator or a vacuum oven at a low temperature.





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Caption: Workflow for the synthesis of Nioxime.

Gravimetric Determination of Nickel using Nioxime

Nioxime is an excellent reagent for the quantitative analysis of nickel through gravimetric methods. The procedure relies on the formation of a stable, insoluble nickel-**nioxime** complex.

Materials:

- A sample solution containing an unknown amount of Ni(II) ions.
- **Nioxime** solution (typically a 1% solution in ethanol).
- Ammonium hydroxide solution (dilute) to adjust pH.
- Hydrochloric acid (dilute) to adjust pH.
- Sintered glass crucible (of known constant weight).
- · Drying oven.
- Desiccator.

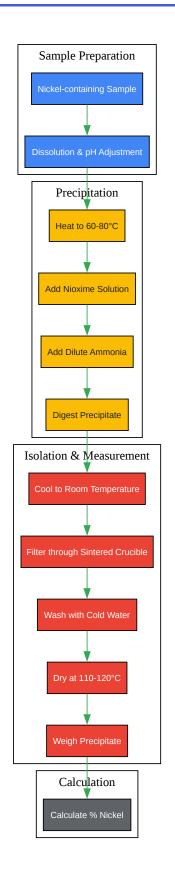


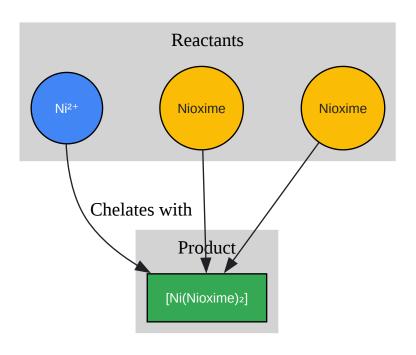
Analytical balance.

Procedure:

- Accurately weigh a sample containing nickel and dissolve it in a suitable acid, followed by dilution with distilled water.
- Adjust the pH of the solution to a slightly acidic condition (pH ~ 5) using dilute hydrochloric acid or ammonium hydroxide.[3]
- Heat the solution to about 60-80°C.
- Add a slight excess of the **Nioxime** solution to the hot, acidic solution of the nickel salt. This
 results in the formation of a voluminous, colored precipitate of nickel(II)-nioximate.
- Slowly add dilute ammonium hydroxide solution with constant stirring until the solution is slightly alkaline. This ensures the complete precipitation of the nickel complex.[3]
- Digest the precipitate by keeping the solution hot (without boiling) for about 30-60 minutes to allow the precipitate to coagulate and become more easily filterable.
- Allow the solution to cool to room temperature.
- Filter the precipitate through a pre-weighed sintered glass crucible of fine porosity.
- Wash the precipitate with cold distilled water until it is free of chloride ions (test with silver nitrate solution).
- Dry the crucible with the precipitate in an oven at 110-120°C to a constant weight.
- Cool the crucible in a desiccator and weigh it accurately.
- From the weight of the nickel-nioximate precipitate, calculate the percentage of nickel in the original sample.







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